

# Technical Guide: Physicochemical Properties of 5-Amino-2,4-difluorophenol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Amino-2,4-difluorophenol

Cat. No.: B169713

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Audience: Researchers, scientists, and drug development professionals.

This document provides core physicochemical data for **5-Amino-2,4-difluorophenol** (CAS No: 113512-71-3), a fluorinated aromatic compound relevant to organic synthesis and pharmaceutical research.

## Core Molecular Data

The fundamental molecular properties of **5-Amino-2,4-difluorophenol** have been determined and are summarized below. This data is essential for stoichiometric calculations, analytical method development, and structural elucidation.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>5</sub> F <sub>2</sub> NO <sup>[1]</sup>
Molecular Weight	145.11 g/mol <sup>[1][2]</sup>
CAS Number	113512-71-3 <sup>[1][2]</sup>

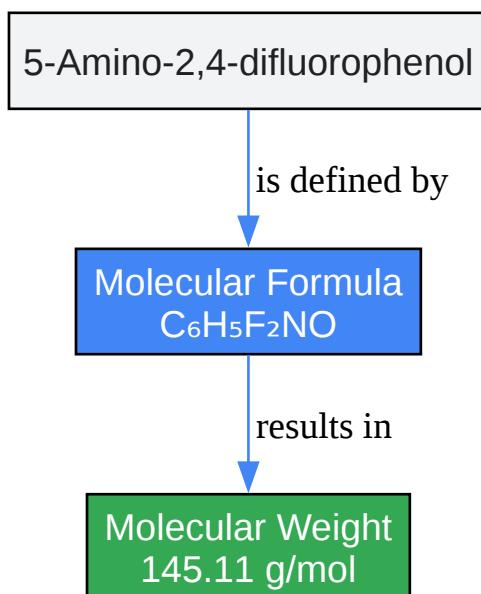
## Experimental Protocols

The data presented in this guide is based on standardized computational and analytical methods commonly accepted in the chemical industry.

- Molecular Formula Determination: The formula is derived from the known covalent structure of the molecule, which consists of a phenol ring substituted with one amino and two fluorine groups.
- Molecular Weight Calculation: The molecular weight is computationally derived from the molecular formula ( $C_6H_5F_2NO$ ) using the standard atomic weights of its constituent elements: Carbon (12.011 u), Hydrogen (1.008 u), Fluorine (18.998 u), Nitrogen (14.007 u), and Oxygen (15.999 u). The reported value of 145.11 g/mol is consistent across multiple chemical data providers[1][2].

## Logical Data Relationship

The relationship between the compound's identity, its elemental composition (formula), and its molar mass (molecular weight) is a foundational concept in chemistry. The following diagram illustrates this logical hierarchy.



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Fig. 1: Relationship between Compound, Formula, and Molecular Weight.

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## References

- 1. 5-AMINO-2,4-DIFLUOROPHENOL | 113512-71-3 [chemicalbook.com]
- 2. 113512-71-3 | 5-AMINO-2,4-DIFLUOROPHENOL [fluoromart.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 5-Amino-2,4-difluorophenol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b169713#5-amino-2-4-difluorophenol-molecular-weight-and-formula>]

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)